

An In-depth Technical Guide to the Chemical Properties of (1-Methylbutyl)cyclopentane

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Compound of Interest

Compound Name: (1-Methylbutyl)cyclopentane

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Introduction

(1-Methylbutyl)cyclopentane, a saturated cycloalkane with the chemical formula C₁₀H₂₀, is a hydrocarbon of interest in various fields of chemical research, including fuel science and analytical chemistry. Its well-defined structure and predictable chemical behavior make it a useful standard in chromatographic analyses and a model compound for studying the physical and thermodynamic properties of cyclic and branched alkanes. This technical guide provides a comprehensive overview of the core chemical and physical properties of **(1-Methylbutyl)cyclopentane**, detailed experimental protocols for their determination, and a representative analytical workflow.

Chemical and Physical Properties

The fundamental properties of **(1-Methylbutyl)cyclopentane** are summarized in the table below. These values have been compiled from various reputable sources and represent a combination of experimentally determined and computationally predicted data.

Property	Value	Source
Molecular Formula	C ₁₀ H ₂₀	PubChem[1], NIST WebBook[2]
Molecular Weight	140.27 g/mol	PubChem[1]
CAS Number	4737-43-3	NIST WebBook[2]
IUPAC Name	(1-Methylbutyl)cyclopentane	PubChem[1]
Synonyms	Pentane, 2-cyclopentyl-	NIST WebBook[2]
Boiling Point	174-176 °C (447.15-449.15 K)	
Density	0.8116 g/cm ³ at 19 °C	
Kovats Retention Index (Semi-standard non-polar)	1014, 1019, 1024	PubChem[1]

Experimental Protocols

Detailed experimental procedures for the determination of key physical properties of liquid alkanes like **(1-Methylbutyl)cyclopentane** are provided below. These are generalized methods that can be adapted for this specific compound.

Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of a liquid.[3]

Apparatus:

- Thiele tube
- Thermometer (-10 to 200 °C)
- Capillary tube (sealed at one end)
- Small test tube

- Rubber band or wire
- Heating source (Bunsen burner or oil bath)
- Mineral oil

Procedure:

- Fill the Thiele tube with mineral oil to a level just above the side arm.
- Add approximately 0.5 mL of **(1-Methylbutyl)cyclopentane** to the small test tube.
- Place the capillary tube, open end down, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- Position the thermometer and attached test tube in the Thiele tube so that the heat-circulating side arm is not obstructed. The sample should be immersed in the oil.
- Gently heat the side arm of the Thiele tube. The convection currents of the oil will ensure uniform heating.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a rapid and continuous stream of bubbles is observed.
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid is just drawn back into the capillary tube.^[3] Record this temperature.

Determination of Density (Vibrating Tube Densimeter)

A vibrating tube densimeter provides a precise measurement of the density of a liquid.

Apparatus:

- Vibrating tube densimeter
- Syringe for sample injection
- Thermostatic bath to control temperature

Procedure:

- Calibrate the densimeter with two standards of known density, typically dry air and deionized water.
- Set the desired temperature for the measurement using the thermostatic bath.
- Inject the **(1-Methylbutyl)cyclopentane** sample into the oscillating U-tube of the densimeter using a syringe, ensuring no air bubbles are present.
- The instrument measures the oscillation period of the U-tube filled with the sample.
- The density of the sample is calculated automatically by the instrument based on the oscillation period and the calibration data.
- Record the density at the specified temperature.

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful analytical technique for separating and identifying components in a mixture. The following is a general protocol for the analysis of a hydrocarbon sample that may contain **(1-Methylbutyl)cyclopentane**.

Apparatus:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- Capillary column suitable for hydrocarbon analysis (e.g., non-polar)
- Helium carrier gas (high purity)

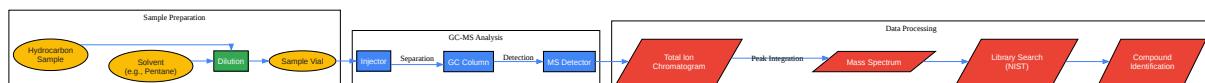
- Autosampler or manual syringe for injection
- Sample vials

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample in a volatile solvent such as pentane or hexane. A typical concentration is in the range of 0.1 to 1 mg/mL.
- GC-MS Parameters:
 - Injector: Set the injector temperature to 250 °C. Use a split injection mode with a high split ratio (e.g., 100:1) to prevent column overloading.
 - Oven Program: Start with an initial oven temperature of 40 °C, hold for 2 minutes, then ramp the temperature at a rate of 5-10 °C/min to a final temperature of 250 °C. Hold at the final temperature for 5 minutes.
 - Carrier Gas: Use helium at a constant flow rate of 1 mL/min.
 - Mass Spectrometer: Set the ion source temperature to 230 °C and the transfer line temperature to 280 °C. Acquire mass spectra in the electron ionization (EI) mode over a mass range of m/z 40-400.
- Injection: Inject a 1 µL aliquot of the prepared sample into the GC-MS system.
- Data Analysis:
 - The total ion chromatogram (TIC) will show peaks corresponding to the different components of the sample.
 - Identify the peak corresponding to **(1-Methylbutyl)cyclopentane** by its retention time.
 - The mass spectrum of the peak can be compared to a reference library (e.g., NIST) to confirm the identity of the compound. The fragmentation pattern will be characteristic of a C₁₀H₂₀ cycloalkane.

Visualizations

Experimental Workflow: GC-MS Analysis of a Hydrocarbon Sample



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Caption: Workflow for the analysis of a hydrocarbon sample containing **(1-Methylbutyl)cyclopentane** using GC-MS.

Safety and Handling

(1-Methylbutyl)cyclopentane is a flammable liquid and should be handled with appropriate safety precautions in a well-ventilated area, preferably in a fume hood.

- Flammability: Highly flammable liquid and vapor. Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)
- Inhalation: Vapors may be narcotic and irritating. Avoid breathing vapors.
- Skin and Eye Contact: May cause skin and eye irritation. Wear protective gloves and safety glasses.
- Ingestion: May be harmful if swallowed. Do not induce vomiting. Seek immediate medical attention.
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible materials such as oxidizing agents.[\[4\]](#)

Always consult the Safety Data Sheet (SDS) for the specific compound before use.

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